Introduction: The Versatility of a Bifunctional Pyridine Scaffold

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Compound of Interest

Compound Name:	*Pyridine-2,3-dimethanol*
CAS No.:	*38070-79-0*
Cat. No.:	*B1314322*

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Pyridine-2,3-dimethanol (CAS No: 38070-79-0) is a bifunctional organic compound of significant interest to the scientific community, particularly in the realms of medicinal chemistry and materials science. Structurally, it features a pyridine ring substituted at the 2 and 3 positions with hydroxymethyl (-CH_2OH) groups. This unique arrangement imparts a combination of aromaticity, basicity from the pyridine nitrogen, and the nucleophilic reactivity of primary alcohols.

As a versatile building block, **Pyridine-2,3-dimethanol** serves as a crucial intermediate in the synthesis of complex molecules. Its rigid pyridine backbone, combined with the reactive hydroxyl groups, allows for its use in creating novel heterocyclic systems, developing sophisticated ligands for coordination chemistry, and constructing active pharmaceutical ingredients (APIs).[1] The ability of its hydroxyl groups to form chelates with metal ions makes it a valuable component in the design of catalysts and functional materials.[1] This guide provides a comprehensive overview of its core physical and chemical properties, spectral characteristics, synthesis, reactivity, and applications, tailored for researchers, scientists, and professionals in drug development.

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Section 1: Core Physicochemical Properties

The utility of any chemical intermediate is fundamentally dictated by its physical and chemical properties. These parameters govern its behavior in reaction media, its storage requirements, and its safety profile. **Pyridine-2,3-dimethanol** is typically a solid at room temperature and is stable under standard conditions.[1][2]

Data Presentation: Key Properties Summary

The following table summarizes the essential physicochemical data for **Pyridine-2,3-dimethanol**.

Property	Value	Source
CAS Number	38070-79-0	[1][2][3]
Molecular Formula	$C_7H_9NO_2$	[1][2][3]
Molecular Weight	139.15 g/mol	[1][3]
Appearance	Solid	[2]
Boiling Point	315.6 °C at 760 mmHg	[3]
Density	1.261 g/cm³	[3]
Flash Point	144.7 °C	[3]
Refractive Index	1.59	[3]
pKa (Predicted)	13.51 ± 0.10	[3]
Storage Temperature	Room Temperature, Inert Atmosphere	[3]

Note: Data for melting point and specific solubility are not consistently available in public databases, often being listed as "N/A". Experimental determination is recommended for specific applications.

The pyridine ring, being electron-deficient, influences the overall properties of the molecule.[4] The nitrogen atom acts as a hydrogen bond acceptor and a Lewis base, while the two hydroxyl

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groups can act as both hydrogen bond donors and acceptors, suggesting solubility in polar organic solvents.[1]

Section 2: Structural Elucidation via Spectral Analysis

Confirming the identity and purity of **Pyridine-2,3-dimethanol** is critical. Standard spectroscopic techniques provide a definitive fingerprint of its molecular structure.

^{1}H and ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons on the pyridine ring and the aliphatic protons of the hydroxymethyl groups. The three aromatic protons will appear as multiplets in the δ 7.0-8.5 ppm region, characteristic of substituted pyridines.[5][6] The two sets of methylene protons ($-CH_2-$) adjacent to the hydroxyl groups would likely appear as distinct singlets or doublets (if coupled to the OH proton) between δ 4.5-5.0 ppm. The two hydroxyl protons (-OH) will present as broad singlets, the chemical shift of which is dependent on solvent and concentration.

- ^{13}C NMR: The carbon NMR spectrum should reveal seven unique carbon signals. The five carbons of the pyridine ring would resonate in the aromatic region (δ 120-160 ppm). The two hydroxymethyl carbons ($-CH_2OH$) are expected in the aliphatic region, typically around δ 60-65 ppm.

Infrared (IR) Spectroscopy

The IR spectrum provides confirmation of the key functional groups. A strong, broad absorption band is expected in the 3200-3600 cm^{-1} region, characteristic of the O-H stretching of the alcohol groups. C-H stretching from the aromatic ring and methylene groups will appear around 2850-3100 cm^{-1}. Aromatic C=C and C=N stretching vibrations from the pyridine ring will be visible in the 1400-1600 cm^{-1} region. A prominent C-O stretching band should also be present around 1000-1050 cm^{-1}.

Mass Spectrometry (MS)

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Electron ionization mass spectrometry (EI-MS) would show a molecular ion peak (M^+) at m/z = 139, corresponding to the molecular weight of the compound.[7][8] Common fragmentation patterns would include the loss of a hydroxyl group (-OH, m/z = 122), a hydroxymethyl group (-CH_2OH, m/z = 108), or water (H_2O, m/z = 121).

Experimental Protocol: Acquiring NMR Data

- Sample Preparation: Accurately weigh approximately 10-15 mg of **Pyridine-2,3-dimethanol**.
- Solvent Selection: Dissolve the sample in ~0.6 mL of a suitable deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$) in a standard 5 mm NMR tube. DMSO-d_6 is often preferred for compounds with hydroxyl groups to clearly observe the -OH proton signals.
- Instrument Setup: Place the NMR tube in the spectrometer. Tune and shim the instrument to ensure a homogeneous magnetic field.
- ^1H NMR Acquisition: Acquire a standard one-dimensional proton spectrum. Typical parameters include a 90° pulse angle, a relaxation delay of 2-5 seconds, and 16-32 scans for good signal-to-noise.
- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C spectrum. Due to the lower natural abundance of ^{13}C, a larger number of scans (e.g., 1024 or more) and a longer relaxation delay may be necessary.
- Data Processing: Process the raw data (FID) by applying Fourier transformation, phase correction, and baseline correction. Integrate the ^1H NMR signals and reference the spectra using the residual solvent peak (e.g., DMSO-d_6 at δ 2.50 ppm for ^1H and δ 39.51 ppm for ^{13}C).[9]

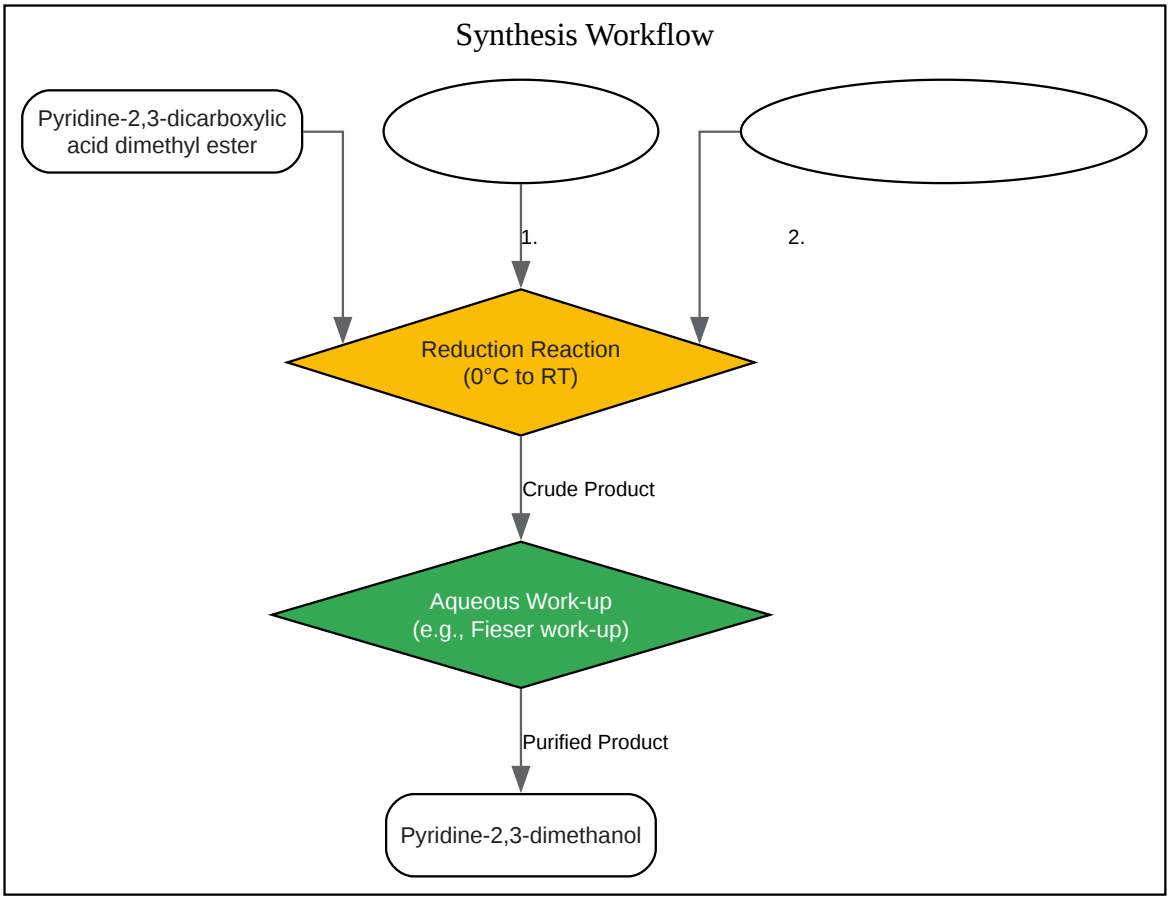
Section 3: Synthesis and Chemical Reactivity

The synthesis of **Pyridine-2,3-dimethanol** typically involves the reduction of a more oxidized precursor, leveraging the stability of the pyridine ring.

Synthetic Pathway: Reduction of Pyridine-2,3-dicarboxylic Acid Dimethyl Ester

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A common and efficient laboratory-scale synthesis starts from Pyridine-2,3-dicarboxylic acid or its corresponding ester.[3] The ester is preferred as it is generally more soluble in organic solvents suitable for reduction.



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Caption: A typical workflow for the synthesis of **Pyridine-2,3-dimethanol**.

Experimental Protocol: Synthesis

Causality: Lithium aluminum hydride ($LiAlH_4$) is a powerful reducing agent capable of reducing esters to primary alcohols. Anhydrous conditions are critical because $LiAlH_4$ reacts violently with water. The reaction is initiated at 0°C to control the initial exothermic reaction before being allowed to proceed to completion at room temperature.

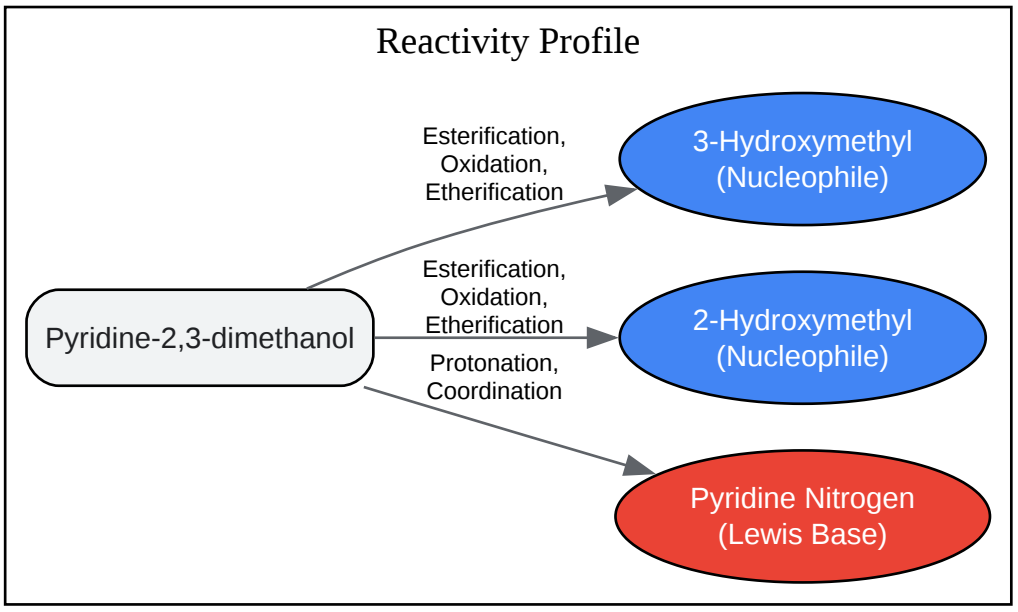
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- Setup: Assemble a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., Nitrogen or Argon).
- Reagent Preparation: Suspend a molar excess (e.g., 2.5 equivalents) of lithium aluminum hydride ($LiAlH_4$) in anhydrous tetrahydrofuran (THF) in the reaction flask and cool the slurry to 0°C in an ice bath.
- Addition of Ester: Dissolve one equivalent of dimethyl 2,3-pyridinedicarboxylate in anhydrous THF and add it dropwise to the $LiAlH_4$ slurry via the dropping funnel over 30-60 minutes, maintaining the temperature at 0°C.
- Reaction: After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 12-16 hours to ensure the reaction goes to completion.
- Quenching (Work-up): Cool the reaction mixture back to 0°C. Cautiously and sequentially add water, followed by 15% aqueous sodium hydroxide, and then more water to quench the excess $LiAlH_4$ (Fieser work-up). This procedure is designed to precipitate the aluminum salts as a granular solid, which is easily filtered.
- Isolation: Filter the resulting slurry through a pad of Celite, washing the filter cake thoroughly with THF or ethyl acetate.
- Purification: Combine the organic filtrates and evaporate the solvent under reduced pressure. The resulting crude solid can be purified by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes) to yield pure **Pyridine-2,3-dimethanol**.

Chemical Reactivity

The reactivity of **Pyridine-2,3-dimethanol** is dominated by its three key functional sites: the two primary hydroxyl groups and the basic nitrogen atom of the pyridine ring.

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Caption: Key reactive sites of **Pyridine-2,3-dimethanol**.

- Reactions at the Hydroxyl Groups: The two primary alcohol groups can undergo standard alcohol reactions. They can be oxidized to aldehydes or carboxylic acids, esterified with acyl halides or anhydrides, or converted to ethers. The proximity of the two hydroxyl groups also allows for the formation of cyclic structures, such as acetals or ketals, upon reaction with aldehydes or ketones.

- Reactions at the Pyridine Nitrogen: The nitrogen atom possesses a lone pair of electrons, making it a Lewis base.[10] It can be protonated by acids to form pyridinium salts, alkylated to form quaternary salts, or coordinated to metal centers to act as a ligand.[4] This basicity is a key feature in its role in catalysis and as a structural motif in pharmaceuticals.

Section 4: Applications in Research and Drug Development

The bifunctional nature of **Pyridine-2,3-dimethanol** makes it a valuable scaffold in several areas of chemical science.

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- Pharmaceutical Synthesis: Pyridine and its derivatives are ubiquitous in pharmaceuticals, found in drugs for a wide range of indications.[11][12][13] **Pyridine-2,3-dimethanol** serves as a key intermediate for constructing more complex drug candidates. The pyridine ring can engage in crucial hydrogen bonding or π-stacking interactions with biological targets, while the dimethanol moiety provides points for further chemical elaboration to optimize pharmacokinetic and pharmacodynamic properties.[14]

- Coordination Chemistry and Catalysis: The ability of the pyridine nitrogen and the two hydroxyl oxygens to coordinate with a single metal center makes **Pyridine-2,3-dimethanol** an effective tridentate ligand.[1] This chelation effect leads to the formation of stable metal complexes that can be employed as catalysts in various organic transformations, including asymmetric synthesis.[1]

- Materials Science: It can be used as a monomer or cross-linking agent in the synthesis of polymers. The incorporation of the pyridine moiety into a polymer backbone can introduce properties such as thermal stability, metal-binding capabilities, and altered pH responsiveness.

Section 5: Safety, Handling, and Storage

While specific hazard codes are not always listed, compounds in this class should be handled with care. **Pyridine-2,3-dimethanol** is noted to be a moderate irritant to the skin, eyes, and respiratory system.[3] General safety protocols for pyridine derivatives should be followed.[15][16]

Protocol for Safe Handling and Storage

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.

- Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.

- Handling: Avoid direct contact with skin and eyes. In case of contact, rinse the affected area immediately with copious amounts of water.[15]

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- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.[17] The compound should be stored under an inert atmosphere (e.g., argon or nitrogen) to prevent potential degradation.[3]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations for chemical waste.

Conclusion

Pyridine-2,3-dimethanol stands out as a highly functional and versatile chemical intermediate. Its unique structure, combining a rigid aromatic heterocycle with two reactive primary alcohol groups, provides a robust platform for synthetic innovation. For researchers in drug discovery, it offers a scaffold that is both biologically relevant and synthetically tractable. In materials science and catalysis, its properties as a tridentate ligand are of significant value. A thorough understanding of its physicochemical properties, reactivity, and handling requirements is essential for unlocking its full potential in scientific research and development.

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